

Application Note: Molecular Weight Confirmation of C₁₃H₁₄O₄ via High-Resolution Mass Spectrometry

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Compound of Interest

Compound Name: 7-Methoxy-2H-chromene-3-carboxylic acid ethyl ester

CAS No.: 885271-34-1

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Abstract

This application note provides a comprehensive guide for the accurate mass determination and molecular formula confirmation of a small organic molecule with the elemental composition C₁₃H₁₄O₄. We detail protocols for two primary soft ionization techniques: Electrospray Ionization (ESI) and Matrix-Assisted Laser Desorption/Ionization (MALDI), coupled with a Time-of-Flight (TOF) mass analyzer.^{[1][2]} The focus is on leveraging high-resolution mass spectrometry (HRMS) to achieve unambiguous molecular weight confirmation, a critical step in chemical synthesis, natural product discovery, and pharmaceutical development.^[3] This document is intended for researchers, scientists, and drug development professionals with a foundational understanding of mass spectrometry.

Introduction: The Imperative of Accurate Mass in Small Molecule Research

In the lifecycle of a small molecule therapeutic or a novel chemical entity, the unambiguous confirmation of its molecular weight and elemental composition is a foundational requirement. For a compound with the molecular formula $C_{13}H_{14}O_4$, corresponding to a monoisotopic mass of 234.0892 Da, even minor deviations in experimental mass can indicate impurities, degradation products, or an incorrect structural assignment. Mass spectrometry stands as the definitive technique for this purpose, offering unparalleled sensitivity and accuracy.^[1]

This guide moves beyond a simple listing of procedures. It delves into the rationale behind methodological choices, from ionization source selection to data interpretation, empowering the scientist to not only execute the protocol but also to troubleshoot and adapt it for other small molecules. We will explore both ESI, ideal for polar, soluble compounds, and MALDI, a powerful technique for a broad range of molecules, though it presents unique challenges for low molecular weight analytes.^{[4][5][6][7]}

Foundational Principles: Ionization and Mass Analysis

The journey from a solid or liquid sample to a definitive mass spectrum involves two critical stages: ionization and mass analysis. The choice of technology for each stage is dictated by the analyte's physicochemical properties.

Ionization: Generating Gas-Phase Ions

Soft ionization techniques are paramount for small molecule analysis as they impart minimal excess energy, preserving the molecular integrity and ensuring the predominant species observed is the molecular ion, not fragments.^{[8][9]}

- **Electrospray Ionization (ESI):** ESI is a workhorse for molecules that are soluble and possess ionizable functional groups.^[7] A high voltage is applied to a liquid sample being nebulized, creating a fine spray of charged droplets. As the solvent evaporates, the charge density on the droplets increases until ions are ejected into the gas phase.^[7] ESI is particularly amenable to coupling with liquid chromatography (LC) for online separation and analysis.^[7]^[10] For $C_{13}H_{14}O_4$, which contains ester and ether functionalities, protonation in the positive ion mode ($[M+H]^+$) or formation of adducts with cations like sodium ($[M+Na]^+$) or potassium ($[M+K]^+$) is expected.^[11]

- Matrix-Assisted Laser Desorption/Ionization (MALDI): In MALDI, the analyte is co-crystallized with a large molar excess of a matrix compound on a target plate.[\[12\]](#) A pulsed laser irradiates the spot, and the matrix absorbs the laser energy, leading to the desorption and ionization of both matrix and analyte molecules.[\[5\]](#) While historically dominant for large biomolecules, advancements in matrix chemistry have expanded its utility for small molecules (<1000 Da).[\[6\]](#)[\[13\]](#) A key challenge is overcoming interference from matrix-related ions in the low mass range.[\[6\]](#)[\[14\]](#)

Mass Analysis: Separating Ions by Mass-to-Charge Ratio

For the purpose of accurate mass confirmation, a high-resolution mass analyzer is non-negotiable.

- Time-of-Flight (TOF) Mass Spectrometry: TOF analyzers are conceptually straightforward and offer excellent high-resolution capabilities.[\[15\]](#) Ions are accelerated by an electric field into a field-free "flight tube." Lighter ions travel faster and reach the detector before heavier ions.[\[15\]](#)[\[16\]](#) The time of flight is directly proportional to the square root of the mass-to-charge ratio (m/z). TOF instruments provide high mass accuracy and a broad mass range, making them ideal for confirming the elemental composition of unknown compounds.[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Quadrupole Mass Spectrometry: Quadrupole analyzers use a combination of radio frequency (RF) and direct current (DC) voltages to filter ions based on their m/z .[\[18\]](#) While excellent for quantitative analysis due to their high sensitivity and selectivity in selected ion monitoring (SIM) mode, they are typically lower resolution instruments and less suited for the primary goal of high-accuracy mass determination of an unknown.[\[15\]](#)[\[19\]](#)

Experimental Workflow and Protocols

The following sections provide detailed, step-by-step protocols for the analysis of a C₁₃H₁₄O₄ standard.

General Sample Preparation

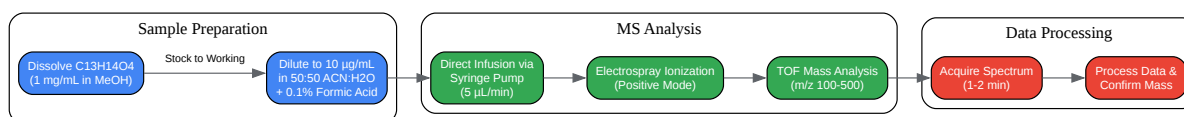
Proper sample preparation is critical for acquiring high-quality mass spectra and avoiding contamination of the instrument.[\[20\]](#)

- Purity: Ensure the sample is of the highest possible purity. Chromatographic purification (e.g., HPLC) is recommended.
- Solvents: Use high-purity, volatile solvents such as methanol, acetonitrile, or water.[21]
- Salt Content: Avoid non-volatile salts and buffers (e.g., phosphates, sulfates).[20] If salts are unavoidable, use volatile alternatives like ammonium acetate. High salt concentrations can suppress the analyte signal and contaminate the ion source.[20][21]
- Concentration: The optimal concentration is instrument-dependent, but a starting range of 10-100 µg/mL is generally appropriate for ESI.[21]

Protocol 1: ESI-TOF-MS

This protocol is the recommended starting point for a soluble organic molecule like C₁₃H₁₄O₄.

Workflow Diagram: ESI-TOF-MS



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Caption: ESI-TOF-MS workflow for C₁₃H₁₄O₄ analysis.

Methodology:

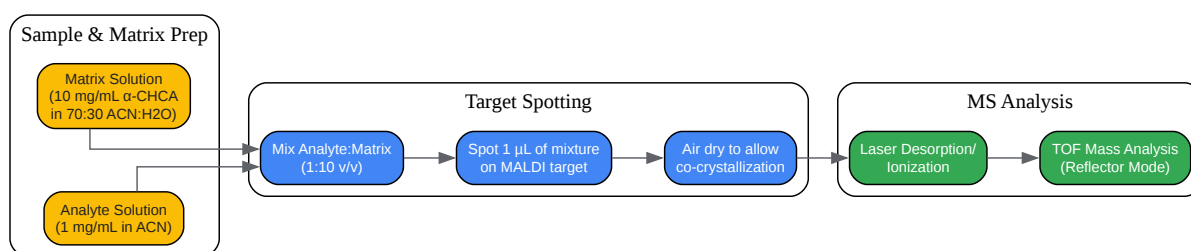
- Stock Solution Preparation: Accurately weigh and dissolve the C₁₃H₁₄O₄ sample in methanol to a final concentration of 1 mg/mL.[21]
- Working Solution Preparation: Dilute the stock solution to a working concentration of 10 µg/mL in a solution of 50:50 (v/v) acetonitrile/water containing 0.1% formic acid. The formic acid aids in protonation, promoting the formation of [M+H]⁺ ions.

- Instrumentation Setup:
 - Calibrate the TOF mass spectrometer according to the manufacturer's protocol using a suitable calibration standard.
 - Set the instrument to operate in positive ion mode.
 - Define the mass range for acquisition (e.g., m/z 100-500).
- Sample Infusion: Load the working solution into a syringe and infuse it directly into the ESI source at a constant flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- Data Acquisition: Acquire data for 1-2 minutes to obtain a stable signal and an averaged spectrum with a high signal-to-noise ratio.

Protocol 2: MALDI-TOF-MS

This protocol is an alternative, particularly useful if the sample is not readily soluble or if ESI proves problematic.

Workflow Diagram: MALDI-TOF-MS



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Caption: MALDI-TOF-MS workflow for C₁₃H₁₄O₄ analysis.

Methodology:

- Analyte Solution: Prepare a 1 mg/mL solution of C₁₃H₁₄O₄ in acetonitrile (ACN).
- Matrix Solution: Prepare a saturated solution (approx. 10 mg/mL) of a suitable matrix, such as α-cyano-4-hydroxycinnamic acid (α-CHCA), in 70:30 (v/v) ACN/water with 0.1% trifluoroacetic acid (TFA). α-CHCA is a common choice for small molecules.^[4]
- Sample Spotting:
 - On a clean MALDI target plate, mix the analyte and matrix solutions directly on the spot, or premix them in a microcentrifuge tube. A common ratio is 1:10 (v/v) analyte to matrix.
 - Spot approximately 1 µL of the mixture onto the target plate.
 - Allow the spot to air dry completely. This step is crucial for the formation of a homogenous co-crystal lattice.
- Instrumentation and Data Acquisition:
 - Calibrate the instrument in reflector positive ion mode. Reflector mode increases the ion flight path, enhancing mass resolution.
 - Insert the target into the mass spectrometer.
 - Acquire spectra by firing the laser at different positions within the crystal spot to find a "sweet spot" that yields the best signal intensity and resolution. Average several hundred laser shots to produce the final spectrum.

Data Analysis and Interpretation

The primary goal is to identify the ion corresponding to the exact mass of C₁₃H₁₄O₄.

Calculating the Theoretical Mass

The theoretical monoisotopic mass is calculated by summing the masses of the most abundant isotopes of each element.^[1]

- C: 12.000000 Da

- H: 1.007825 Da
- O: 15.994915 Da

Theoretical Monoisotopic Mass of C₁₃H₁₄O₄ = (13 * 12.000000) + (14 * 1.007825) + (4 * 15.994915) = 234.0892 Da

Interpreting the Spectrum

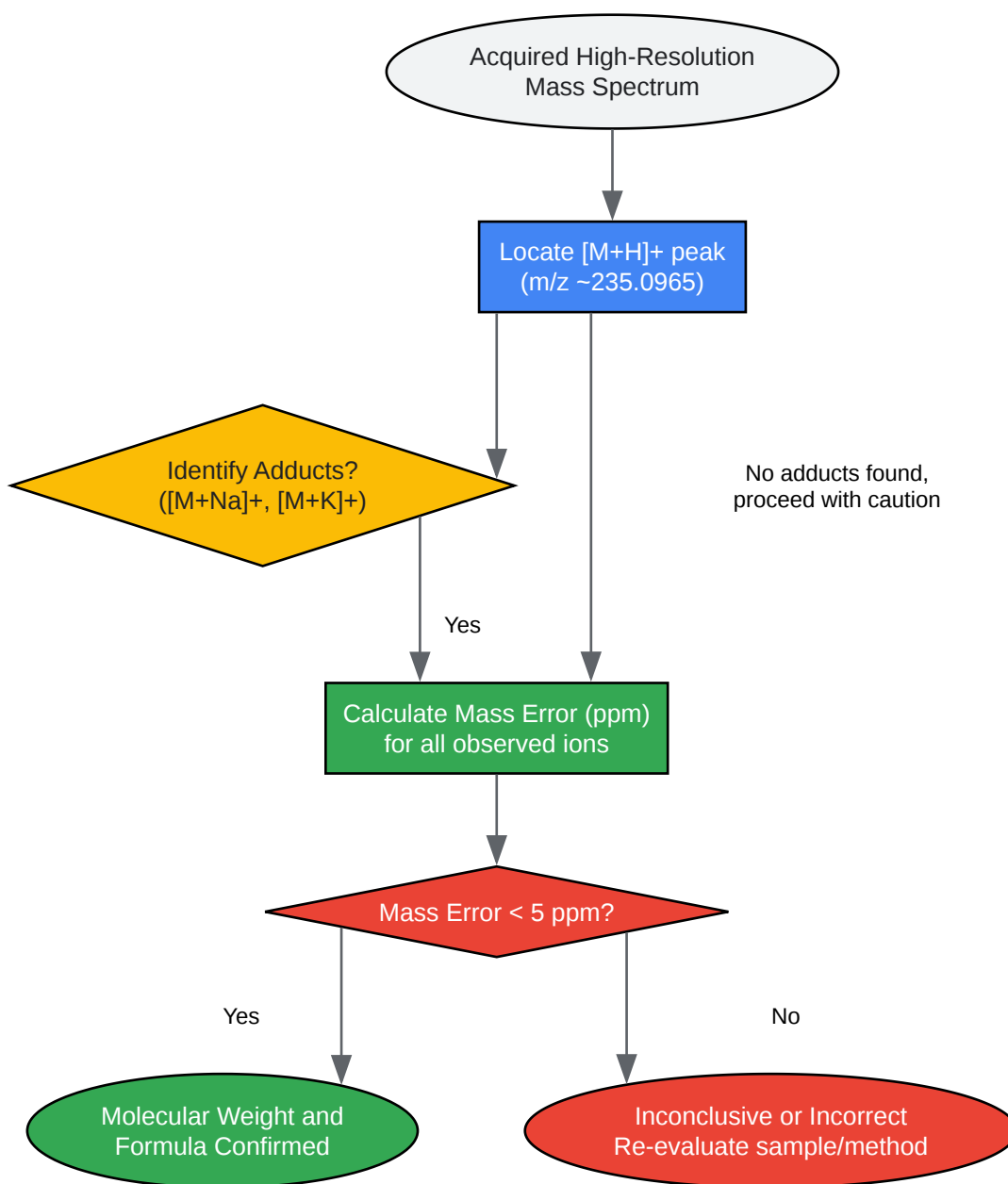
- **Identify the Molecular Ion Peak:** In the acquired spectrum, look for a peak corresponding to the expected m/z of the ionized molecule.
- **Consider Adducts:** In ESI and MALDI, molecules often form adducts with cations present in the sample or solvent.^{[9][22]} It is crucial to look for these as they provide secondary confirmation of the molecular weight.^{[22][23][24]}
- **High-Resolution Confirmation:** The power of HRMS lies in its ability to distinguish between compounds with the same nominal mass but different elemental compositions.^{[25][26]} The experimentally measured mass should be within a narrow tolerance (typically < 5 ppm) of the theoretical mass.

Table 1: Expected m/z Values for C₁₃H₁₄O₄ in Positive Ion Mode

Ion Species	Formula	Theoretical m/z
Protonated Molecule	[M+H] ⁺	235.0965
Sodium Adduct	[M+Na] ⁺	257.0784
Potassium Adduct	[M+K] ⁺	273.0524
Ammonium Adduct	[M+NH ₄] ⁺	252.1230

Masses calculated using Na = 22.9898 Da, K = 38.9637 Da, N = 14.0031 Da

Data Interpretation Logic



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Caption: Logical flow for confirming molecular weight.

Mass Error Calculation: $\text{Mass Error (ppm)} = \left[\frac{(\text{Experimental Mass} - \text{Theoretical Mass})}{\text{Theoretical Mass}} \right] \times 10^6$

An accepted mass error of less than 5 ppm provides high confidence in the elemental composition assignment.^[25]

Conclusion

The protocols detailed in this application note, utilizing either ESI-TOF-MS or MALDI-TOF-MS, provide a robust framework for the accurate mass determination and elemental composition confirmation of $C_{13}H_{14}O_4$. By leveraging high-resolution mass analysis, researchers can eliminate ambiguity and establish a confident molecular identity, a cornerstone of rigorous scientific investigation in chemistry and drug development. The key to success lies in meticulous sample preparation and a systematic approach to data interpretation, including the verification of common adducts and calculation of mass error.

References

- Mass Spectrometry Sample Preparation Guide.
- Recommendations for Quantitative Analysis of Small Molecules by Matrix-assisted laser desorption ionization
- An approach toward quantification of organic compounds in complex environmental samples using high-resolution electrospray ionization mass spectrometry. Analytical Methods (RSC Publishing).
- What Are the Differences Between Triple Quadrupole and Time-of-Flight Mass Spectrometers? MtoZ Biolabs.
- MALDI-TOF Mass Spectrometry.
- The feasibility of MALDI-MS for small molecules as a future fast screening alternative in toxicology. Preliminary results. K. Clauwaert et al.
- MALDI matrices for low molecular weight compounds: an endless story? PubMed.
- High-Resolution Mass Spectrometry (HRMS) Analysis. Infinita Lab.
- A novel strategy for MALDI-TOF MS analysis of small molecules.
- An Organic Chemist's Guide to Electrospray Mass Spectrometric Structure Elucidation
- Comparing the Capabilities of Time-of-Flight and Quadrupole Mass Spectrometers. Spectroscopy Online.
- Sample preparation
- Why is Time-of-Flight Mass Spectrometry (TOFMS) considered a more ideal detector relative to Quadrupole Mass Spectrometry (QMS)? Universal Lab Blog.
- Electrospray Ionization Efficiency Scale of Organic Compounds. Analytical Chemistry.
- Sample Preparation Protocol for Open Access MS. Mass Spectrometry Research Facility.
- Elemental Composition determination based on MS.
- Advantages of Time-of-Flight Mass Spectrometry Over Quadrupole MS. tofwerk.
- High-Resolution Mass Spectrometry | HRMS Analysis. Measurlabs.
- How a Quadrupole Mass Spectrometer Works. Hiden Analytical.

- Basic rules for the interpretation of atmospheric pressure ionization mass spectra of small molecules. Elsevier B.V.
- Electrospray ioniz
- Sample Preparation. Harvard Center for Mass Spectrometry.
- A tutorial in small molecule identification via electrospray ionization-mass spectrometry: The practical art of structural elucid
- Investigating the Ionization of Dissolved Organic Matter by Electrospray.
- Sample prepar
- Using High-Resolution LC–MS to Analyze Complex Sample. Spectroscopy Online.
- High-Resolution Native Mass Spectrometry. PMC - PubMed Central - NIH.
- Review: Adducts and Clusters in Chromatography, Mass Spectrometry and Nature.
- Interpreting Electrospray Mass Spectra. IonSource.
- Common Adduct and Fragment Ions in Mass Spectrometry. ACD/Labs.
- Molecular Weight Determin
- Molecular Weight Determination of Peptides and Proteins by ESI and MALDI.
- Real-Time Determination of Molecular Weight: Use of MaDDOSY (Mass Determination Diffusion Ordered Spectroscopy)
- Mass Spectrometry in Protein Molecular Weight Determination: Principles, Limit
- How Is MALDI-TOF Used To Determine Polymer Molecular Weight? YouTube.

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Sources

- 1. Molecular Weight Determination - www.impactanalytical.com [[impactanalytical.com](http://www.impactanalytical.com)]
- 2. Mass Spectrometry in Protein Molecular Weight Determination: Principles, Limitations, & Developments | MtoZ Biolabs [mtoz-biolabs.com]
- 3. measurlabs.com [measurlabs.com]
- 4. Recommendations for Quantitative Analysis of Small Molecules by Matrix-assisted laser desorption ionization mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 5. MALDI-TOF Mass Spectrometry - Creative Proteomics [creative-proteomics.com]

- 6. MALDI matrices for low molecular weight compounds: an endless story? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Electrospray ionization - Wikipedia [en.wikipedia.org]
- 8. An Organic Chemist's Guide to Electrospray Mass Spectrometric Structure Elucidation - PMC [pmc.ncbi.nlm.nih.gov]
- 9. acdlabs.com [acdlabs.com]
- 10. organomation.com [organomation.com]
- 11. A tutorial in small molecule identification via electrospray ionization-mass spectrometry: The practical art of structural elucidation - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Sample preparation in mass spectrometry - Wikipedia [en.wikipedia.org]
- 13. ugent.be [ugent.be]
- 14. pubs.acs.org [pubs.acs.org]
- 15. What Are the Differences Between Triple Quadrupole and Time-of-Flight Mass Spectrometers? | MtoZ Biolabs [mtoz-biolabs.com]
- 16. Why is Time-of-Flight Mass Spectrometry (TOFMS) considered a more ideal detector relative to Quadrupole Mass Spectrometry (QMS)? | Universal Lab Blog [universallab.org]
- 17. tofwerk.com [tofwerk.com]
- 18. How a Quadrupole Mass Spectrometer Works - Hiden Analytical [hidenanalytical.com]
- 19. High-Resolution Native Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 20. Sample Preparation | Harvard Center for Mass Spectrometry [massspec.fas.harvard.edu]
- 21. Sample Preparation Protocol for Open Access MS | Mass Spectrometry Research Facility [massspec.chem.ox.ac.uk]
- 22. Review: Adducts and Clusters in Chromatography, Mass Spectrometry and Nature [scirp.org]
- 23. holcapek.upce.cz [holcapek.upce.cz]
- 24. ionsource.com [ionsource.com]
- 25. researchgate.net [researchgate.net]
- 26. spectroscopyonline.com [spectroscopyonline.com]
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